

Bioanalytical method development for thiocolchicoside in human plasma

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Compound of Interest

Compound Name: 3-Demethyl Thiocolchicine-d3

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An Application Note on the Development and Validation of a Bioanalytical Method for Thiocolchicoside in Human Plasma by LC-MS/MS

Abstract

This application note details a robust, sensitive, and specific bioanalytical method for the quantification of thiocolchicoside in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs a straightforward protein precipitation (PPT) technique for sample preparation, offering high throughput and excellent recovery. Chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, providing a run time of under 5 minutes. The method was validated according to the U.S. Food and Drug Administration (FDA) guidelines and demonstrated excellent performance in terms of linearity, accuracy, precision, selectivity, and stability. The validated linear range of the assay was established to be suitable for pharmacokinetic and bioequivalence studies. This method provides a reliable tool for researchers, scientists, and drug development professionals engaged in the clinical evaluation of thiocolchicoside.

Introduction

Thiocolchicoside is a semi-synthetic derivative of colchicine, a naturally occurring anti-inflammatory glycoside.[1] It functions as a centrally acting muscle relaxant with associated anti-inflammatory and analgesic properties.[1] Its mechanism of action involves selective affinity for γ -aminobutyric acid A (GABA-A) and glycine receptors, leading to the activation of inhibitory motor pathways and consequent muscle relaxation.[1]

A thorough understanding of the pharmacokinetic profile of thiocolchicoside is critical for optimizing dosing regimens and ensuring patient safety. Following oral administration, thiocolchicoside is extensively metabolized, primarily in the intestine, to its pharmacologically active aglycone metabolite, 3-demethylthiocolchicine.[1][2] In many cases, the parent drug is not detected in plasma, making the quantification of its metabolites crucial for pharmacokinetic assessments.[3] Thiocolchicoside exhibits low binding to human serum proteins (approximately 13%), which simplifies sample preparation by reducing potential interferences from protein-bound drug.[2][4]

To accurately characterize its absorption, distribution, metabolism, and excretion (ADME) properties, a sensitive and selective bioanalytical method is required. While various techniques like HPLC-UV have been reported, Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the gold standard due to its superior sensitivity, specificity, and ability to distinguish between the parent compound and its metabolites, which is essential for bioequivalence and pharmacokinetic studies.[1][5][6][7] This note describes the development and validation of such a method, optimized for speed, simplicity, and reliability.

Method Development Strategy

The primary objective was to develop a high-throughput method suitable for analyzing a large number of clinical samples. The rationale behind key experimental choices is outlined below.

- **Selection of Analytical Technique:** LC-MS/MS was chosen over other techniques like HPLC-UV for its inherently higher sensitivity and selectivity. The Multiple Reaction Monitoring (MRM) capability of tandem mass spectrometry allows for precise quantification of the target analyte even in a complex biological matrix like human plasma, minimizing interferences and leading to a lower limit of quantification (LLOQ).
- **Internal Standard (IS) Selection:** An ideal internal standard should have similar physicochemical properties and extraction recovery to the analyte but a different mass to

allow for simultaneous detection. Etodolac was selected as the internal standard for this method due to its successful use in previously published methods and its compatibility with the chosen extraction and chromatographic conditions.[5] The IS compensates for potential variability during sample processing and instrumental analysis, ensuring data accuracy and precision.

- Sample Preparation: Various techniques, including liquid-liquid extraction (LLE), solid-phase extraction (SPE), and protein precipitation (PPT), were considered.
 - Protein Precipitation (PPT) was selected as the optimal strategy. This choice is justified by several factors:
 - Simplicity and Speed: PPT is the fastest and least complex of the common extraction techniques, making it ideal for high-throughput environments.[8]
 - Adequate Recovery: Given thiocolchicoside's low protein binding (~13%), a high percentage of the drug is free in the plasma, allowing for efficient recovery with PPT.[2][4]
 - Cost-Effectiveness: PPT requires minimal solvent and no specialized cartridges, reducing the cost per sample. Acetonitrile was chosen as the precipitating agent as it effectively removes proteins while keeping the analyte soluble.[2][5][8]
- Chromatography and Mass Spectrometry:
 - Chromatography: A C18 reversed-phase column was selected, as it is well-suited for retaining and separating molecules of intermediate polarity like thiocolchicoside.[9] A gradient elution using acetonitrile and water with 0.1% formic acid was optimized. The formic acid serves to protonate the analyte, enhancing its ionization efficiency in the mass spectrometer's positive ion mode.
 - Mass Spectrometry: Electrospray ionization (ESI) in the positive mode was utilized as it provides excellent sensitivity for nitrogen-containing compounds like thiocolchicoside. The instrument was tuned to identify the most stable and abundant precursor-to-product ion transitions (MRM) for both thiocolchicoside and the internal standard, ensuring maximum selectivity and sensitivity.

Detailed Experimental Protocol

Materials and Reagents

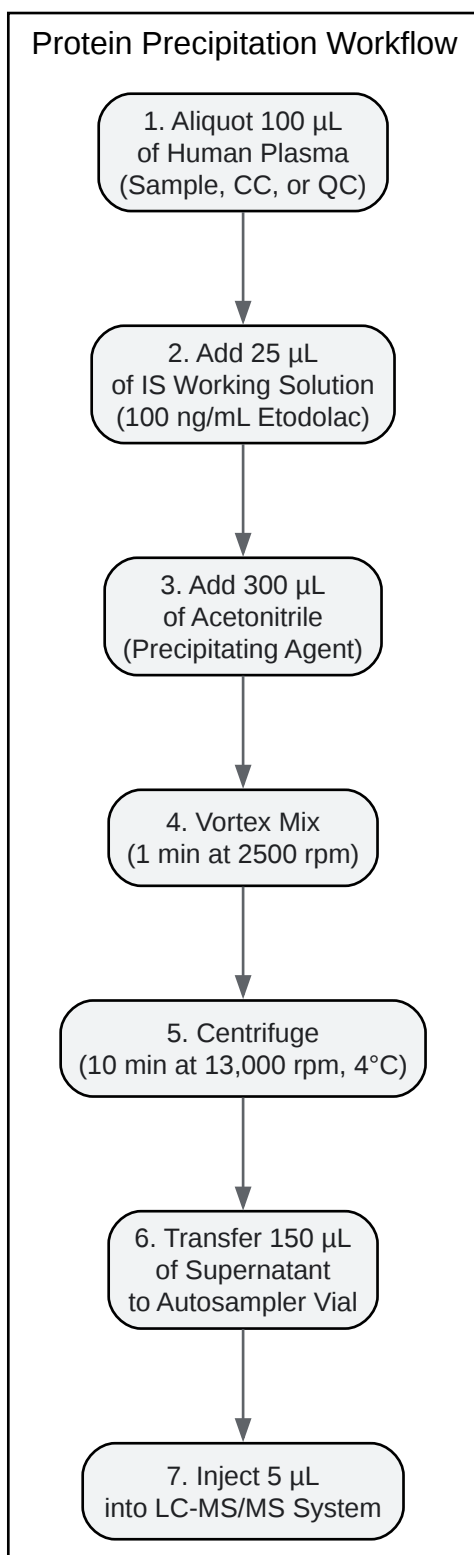
- Thiocolchicoside reference standard ($\geq 98\%$ purity)
- Etodolac (Internal Standard) reference standard ($\geq 98\%$ purity)
- HPLC-grade Acetonitrile and Methanol
- Formic Acid (LC-MS grade)
- Ultrapure water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Drug-free human plasma (with K2-EDTA as anticoagulant)

Preparation of Standards and Quality Control (QC) Samples

- Stock Solutions: Prepare primary stock solutions of Thiocolchicoside (1 mg/mL) and Etodolac (1 mg/mL) in methanol.
- Working Solutions: Prepare serial dilutions of the thiocolchicoside stock solution with 50:50 (v/v) methanol:water to create working solutions for spiking calibration curve (CC) standards and quality control (QC) samples. Prepare a separate working solution for the Internal Standard (IS) at a concentration of 100 ng/mL in the same diluent.
- Calibration Curve (CC) and QC Samples: Spike appropriate volumes of the thiocolchicoside working solutions into drug-free human plasma to prepare CC standards at concentrations ranging from 0.5 to 200 ng/mL. Similarly, prepare QC samples at four levels: Lower Limit of Quantification (LLOQ, 0.5 ng/mL), Low QC (LQC, 1.5 ng/mL), Medium QC (MQC, 80 ng/mL), and High QC (HQC, 160 ng/mL).

Protocol: Sample Preparation (Protein Precipitation)

The following diagram illustrates the sample preparation workflow.



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A step-by-step workflow for sample preparation using protein precipitation.

Protocol: LC-MS/MS Instrumentation and Conditions

The following table summarizes the optimized instrumental parameters.

Parameter	Condition
LC System	Shimadzu Nexera X2 or equivalent
Column	Phenomenex Luna C18 (50 x 2.0 mm, 3 µm) or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient Elution	10% B to 90% B in 2.5 min, hold for 1 min, return to 10% B in 0.1 min, equilibrate for 1.4 min
Total Run Time	5.0 min
Injection Volume	5 µL
Column Oven Temp.	40°C
Autosampler Temp.	10°C
MS System	Sciex API 4000 or equivalent Triple Quadrupole
Ionization Mode	ESI Positive
Source Temp.	550°C
IonSpray Voltage	5500 V
MRM Transitions	Thiocolchicoside: 564.2 → 142.1 (Quantifier), 564.2 → 415.1 (Qualifier)
Etodolac (IS): 288.2 → 242.2	

Method Validation

The method was validated following the principles of the FDA's "Bioanalytical Method Validation Guidance for Industry."

- **Selectivity:** Six different batches of blank human plasma were analyzed and showed no significant interference at the retention times of thiocolchicoside and the IS.
- **Linearity and Range:** The calibration curve was linear over the range of 0.5-200 ng/mL. A weighted ($1/x^2$) linear regression analysis yielded a correlation coefficient (r^2) of >0.998 for all validation runs.
- **Accuracy and Precision:** The intra-day and inter-day precision and accuracy were evaluated using five replicates of QC samples at four concentration levels. The results are summarized below.

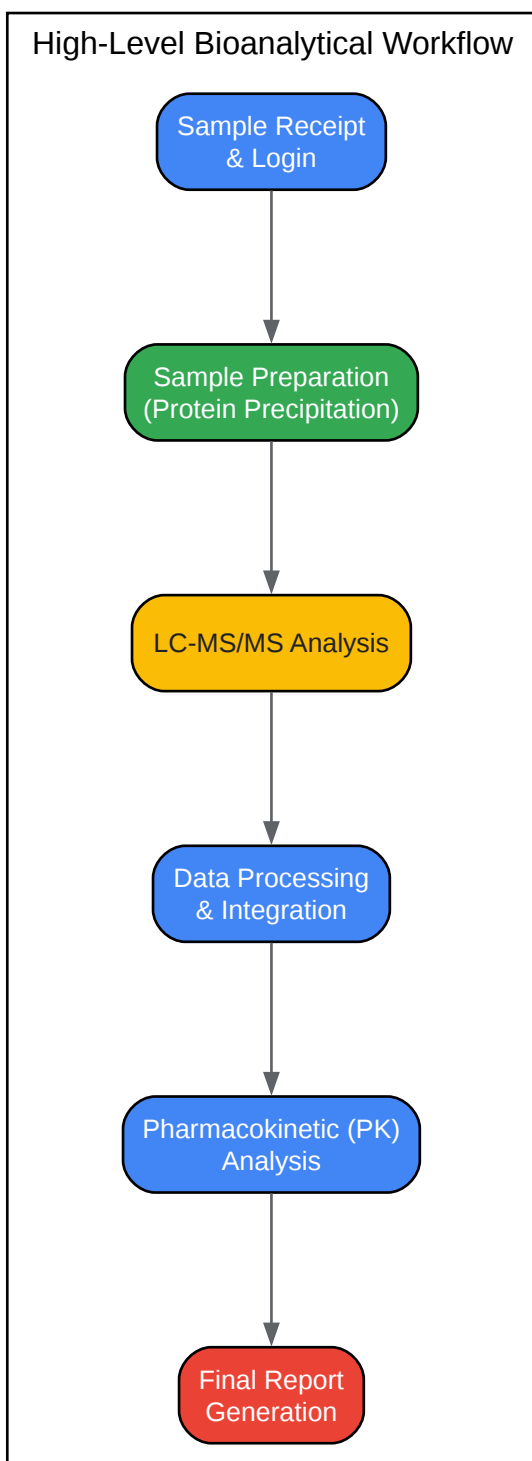
QC Level	Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	0.5	$\leq 8.5\%$	-4.2% to 5.8%	$\leq 9.1\%$	-3.5% to 6.2%
LQC	1.5	$\leq 6.2\%$	-3.1% to 4.5%	$\leq 7.5\%$	-2.8% to 5.1%
MQC	80	$\leq 5.1\%$	-2.5% to 3.8%	$\leq 6.3\%$	-1.9% to 4.3%
HQC	160	$\leq 4.8\%$	-1.9% to 2.9%	$\leq 5.9\%$	-1.5% to 3.7%

- **Recovery and Matrix Effect:** The extraction recovery and matrix effect were assessed at LQC, MQC, and HQC levels.
 - **Extraction Recovery:** The recovery for thiocolchicoside was consistent and ranged from 88% to 95%. The recovery for the IS was approximately 92%.
 - **Matrix Effect:** The matrix factor was calculated to be between 0.95 and 1.04, indicating no significant ion suppression or enhancement from the plasma matrix.

- **Stability:** Thiocolchicoside was found to be stable in human plasma under various storage and handling conditions, with deviations within $\pm 15\%$ of the nominal concentrations.
 - **Bench-Top Stability:** Stable for at least 8 hours at room temperature.
 - **Freeze-Thaw Stability:** Stable for at least three freeze-thaw cycles.
 - **Long-Term Stability:** Stable for at least 90 days at -80°C .
 - **Post-Preparative Stability:** Stable in the autosampler for at least 48 hours at 10°C .

Overall Bioanalytical Workflow

The entire process from sample receipt to final data analysis follows a structured, validated pathway to ensure data integrity.



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The overall workflow from sample handling to final reporting.

Conclusion

The LC-MS/MS method described in this application note is simple, rapid, sensitive, and reliable for the quantification of thiocolchicoside in human plasma. The protein precipitation sample preparation technique is highly amenable to high-throughput analysis. The method was successfully validated according to regulatory standards and is well-suited for use in clinical research, including pharmacokinetic, bioavailability, and bioequivalence studies, providing a critical tool for the development and therapeutic monitoring of thiocolchicoside.

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